

An In-depth Technical Guide to 5-(4-Nitrophenyl)-1H-Tetrazole

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Compound of Interest

Compound Name: 5-(4-Nitrophenyl)-1H-Tetrazole

Cat. No.: B102915

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **5-(4-Nitrophenyl)-1H-tetrazole**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties and Identifiers

5-(4-Nitrophenyl)-1H-tetrazole is a solid organic compound that appears as a pale yellow to orange crystalline powder.^[1] It is recognized for its utility as a reagent and a building block in various chemical syntheses.

Property	Value	Source
Molecular Formula	C7H5N5O2	[2] [3]
Molecular Weight	191.15 g/mol	[2] [3]
CAS Number	16687-60-8	[2] [3]
IUPAC Name	5-(4-nitrophenyl)-2H-tetrazole	[1] [3]
InChI Key	MIUOBAHGBPSRKY-UHFFFAOYSA-N	[1] [3]
SMILES	<chem>[O-]--INVALID-LINK--C1=CC=C(C=C1)C1=NNN=N1</chem>	[1]
Appearance	Crystals or powder, pale yellow to yellow to orange to pale brown	[1]
Melting Point	218-219 °C	[4]
Solubility	Insoluble in water; Soluble in DMSO	[2] [5]
Purity	≥96.0% (HPLC)	[1]

Spectroscopic Data

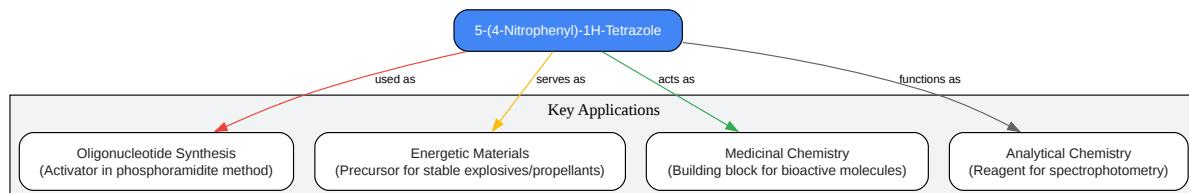
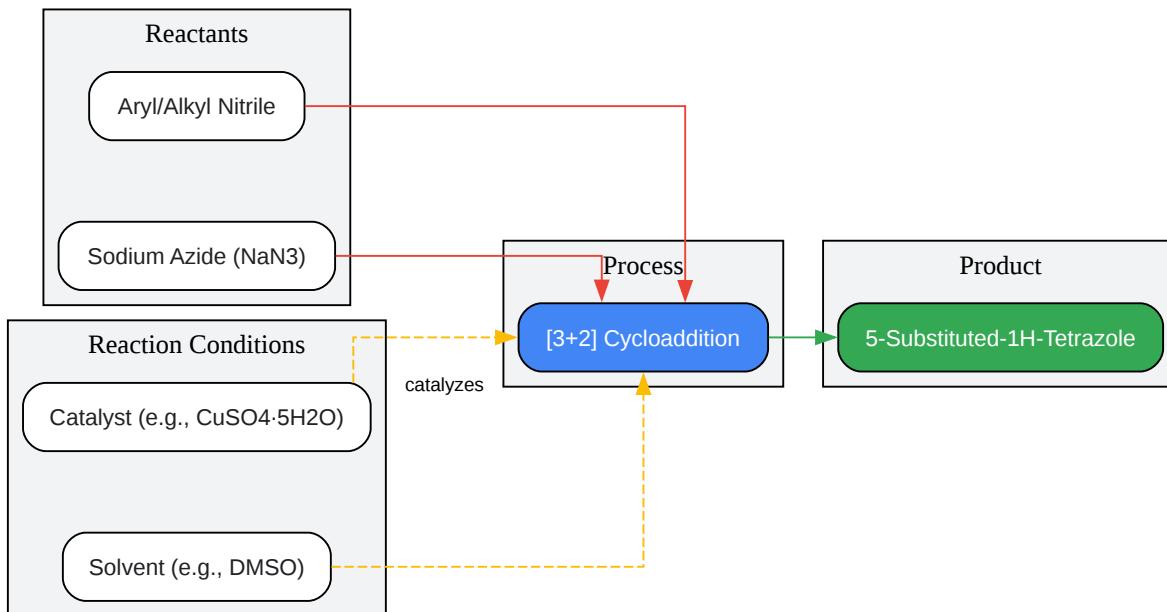
Spectrum Type	Data	Source
FT-IR (KBr) ν max/cm ⁻¹	3448, 3334, 3235, 3109, 3080, 2974, 2900, 2819, 2659, 1562, 1532, 1488, 1357, 1340, 1315, 1143, 1106, 995, 867, 853, 730, 710	[4]
¹ H NMR	Data available from Sigma-Aldrich Co. LLC.	[3]
¹³ C NMR	Data available from Wiley-VCH GmbH.	[3]

Synthesis Protocols

The synthesis of 5-substituted-1H-tetrazoles, including **5-(4-nitrophenyl)-1H-tetrazole**, is commonly achieved through a [3+2] cycloaddition reaction.

General Synthesis of 5-Substituted-1H-Tetrazoles

A widely used method involves the reaction of nitriles with an azide, often catalyzed by a metal salt.^{[4][6]}



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- To cite this document: BenchChem. [An In-depth Technical Guide to 5-(4-Nitrophenyl)-1H-Tetrazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102915#5-4-nitrophenyl-1h-tetrazole-chemical-properties]

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